

A Technical Guide to Dibutyl Phthalate-d22 Analytical Standard: Sourcing and Application

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Compound of Interest

Compound Name: *Dibutyl phthalate-d22*

Cat. No.: *B1436279*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability and analytical applications of **Dibutyl phthalate-d22** (DBP-d22), a crucial internal standard for the accurate quantification of Dibutyl phthalate (DBP). DBP is a widely used plasticizer and a compound of significant interest in environmental monitoring, toxicology studies, and pharmaceutical analysis due to its potential endocrine-disrupting properties. The use of a deuterated internal standard like DBP-d22 is essential for achieving high accuracy and precision in analytical methods by correcting for matrix effects and variations during sample preparation and analysis.

Commercial Suppliers and Product Specifications

Several reputable suppliers offer **Dibutyl phthalate-d22** as an analytical standard. The following tables summarize the key product specifications from prominent vendors to facilitate comparison and procurement.

Supplier Information and Product Offerings

Supplier	Product Name	Product Code	CAS Number
LGC Standards	Di-n-butyl Phthalate-d22	TRC-D429496	358731-15-4
CDN Isotopes	Di-n-butyl Phthalate-d22	D-5532	358731-15-4
MedChemExpress	Dibutyl phthalate-d22	HY-Y0304S1	358731-15-4

Detailed Product Specifications

Product Code	Supplier	Molecular Formula	Molecular Weight	Isotopic Purity	Available Quantities	Format
TRC-D429496	LGC Standards	C ₁₆ D ₂₂ O ₄	300.48 g/mol	Not specified	1 mg, 2 mg, 10 mg	Neat
D-5532	CDN Isotopes	C ₆ D ₄ (COOCD ₂ CD ₂ CD ₂ CD ₃) ₂	300.48 g/mol	99 atom % D	0.1 g	Neat
HY-Y0304S1	MedChem Express	C ₁₆ D ₂₂ O ₄	300.48 g/mol	Not specified	1 mg, 5 mg, 10 mg, 25 mg, 50 mg, 100 mg	Neat

The Importance of a Certificate of Analysis (CoA)

A Certificate of Analysis is a critical document that accompanies an analytical standard, providing assurance of its quality and identity. While a specific CoA for **Dibutyl phthalate-d22** was not publicly available, a typical CoA for a deuterated phthalate standard would include:

- **Product Identification:** Product name, catalog number, CAS number, and lot number.
- **Chemical Information:** Molecular formula, molecular weight, and chemical structure.
- **Physical Properties:** Appearance (e.g., colorless oil).

- Analytical Data:
 - Identity Confirmation: Methods used for structural confirmation, such as ^1H -NMR, ^{13}C -NMR, and Mass Spectrometry.
 - Purity Assessment: Chromatographic purity determined by techniques like GC-MS or LC-MS, often expressed as a percentage.
 - Isotopic Enrichment: The percentage of deuterium incorporation (e.g., atom % D), which is crucial for its function as an internal standard.
 - Concentration (if sold as a solution): The precise concentration and the solvent used, along with the uncertainty of the measurement.
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Researchers should always request and review the CoA before using an analytical standard to ensure it meets the requirements of their specific application.

Experimental Protocols: Quantification of Dibutyl Phthalate

Dibutyl phthalate-d22 is primarily used as an internal standard in isotope dilution mass spectrometry methods for the quantification of DBP in various matrices. Below are detailed methodologies for Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Gas Chromatography-Mass Spectrometry (GC-MS) Protocol

This method is suitable for the analysis of DBP in environmental samples (e.g., water, soil) and consumer products.

1. Sample Preparation (Liquid-Liquid Extraction)

- For Liquid Samples (e.g., Water):

- To a 100 mL water sample, add a known amount of **Dibutyl phthalate-d22** internal standard solution (e.g., 100 µL of a 1 µg/mL solution in methanol).
- Add 30 mL of a suitable extraction solvent (e.g., hexane or dichloromethane).
- Shake vigorously for 2 minutes and allow the layers to separate.
- Collect the organic layer.
- Repeat the extraction twice more with fresh solvent.
- Combine the organic extracts and dry over anhydrous sodium sulfate.
- Concentrate the extract to a final volume of 1 mL under a gentle stream of nitrogen.
- For Solid Samples (e.g., Soil, Plastic):
 - Weigh 1-5 g of the homogenized sample into a glass centrifuge tube.
 - Spike with a known amount of **Dibutyl phthalate-d22** internal standard.
 - Add 10 mL of an appropriate extraction solvent (e.g., a mixture of hexane and acetone).
 - Vortex for 1 minute, then sonicate for 15 minutes.
 - Centrifuge at 3000 rpm for 10 minutes.
 - Carefully transfer the supernatant to a clean tube.
 - Repeat the extraction twice.
 - Combine the extracts and concentrate to 1 mL.

2. GC-MS Instrumentation and Conditions

- Gas Chromatograph: Agilent 7890A GC or equivalent.
- Mass Spectrometer: Agilent 5977B MS or equivalent.

- Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent.
- Injector: Splitless mode, 250°C.
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 1 minute.
 - Ramp 1: 20°C/min to 220°C.
 - Ramp 2: 5°C/min to 280°C, hold for 5 minutes.
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- MS Ion Source: Electron Ionization (EI) at 70 eV.
- MS Quadrupole Temperature: 150°C.
- Acquisition Mode: Selected Ion Monitoring (SIM).
 - Dibutyl phthalate (DBP): m/z 149 (quantifier), 223, 278.
 - **Dibutyl phthalate-d22** (DBP-d22): m/z 167 (quantifier), 237, 300.

3. Quantification

A calibration curve is constructed by analyzing a series of standards containing known concentrations of native DBP and a constant concentration of DBP-d22. The ratio of the peak area of the DBP quantifier ion to the DBP-d22 quantifier ion is plotted against the concentration of DBP. The concentration of DBP in the samples is then determined from this calibration curve.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Protocol

This method is highly sensitive and suitable for the analysis of DBP and its metabolites in biological matrices like plasma and urine.

1. Sample Preparation (Protein Precipitation for Plasma)

- To 100 μ L of plasma in a microcentrifuge tube, add a known amount of **Dibutyl phthalate-d22** internal standard.
- Add 300 μ L of cold acetonitrile to precipitate proteins.
- Vortex for 30 seconds.
- Centrifuge at 13,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean vial for LC-MS/MS analysis.

2. LC-MS/MS Instrumentation and Conditions

- Liquid Chromatograph: Waters ACQUITY UPLC or equivalent.
- Mass Spectrometer: Waters Xevo TQ-S or equivalent triple quadrupole mass spectrometer.
- Column: ACQUITY UPLC BEH C18 (2.1 x 50 mm, 1.7 μ m) or equivalent.
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient:
 - 0-1 min: 30% B
 - 1-5 min: 30% to 95% B
 - 5-6 min: 95% B
 - 6-6.1 min: 95% to 30% B
 - 6.1-8 min: 30% B
- Flow Rate: 0.4 mL/min.
- Column Temperature: 40°C.

- Ionization: Electrospray Ionization (ESI), positive mode.
- Acquisition Mode: Multiple Reaction Monitoring (MRM).
 - DBP: Precursor ion m/z 279.2 → Product ions m/z 149.1 (quantifier), 104.1 (qualifier).
 - DBP-d22: Precursor ion m/z 301.3 → Product ion m/z 167.1 (quantifier).

3. Quantification

Similar to the GC-MS method, a calibration curve is generated using the peak area ratios of the analyte to the internal standard versus the analyte concentration.

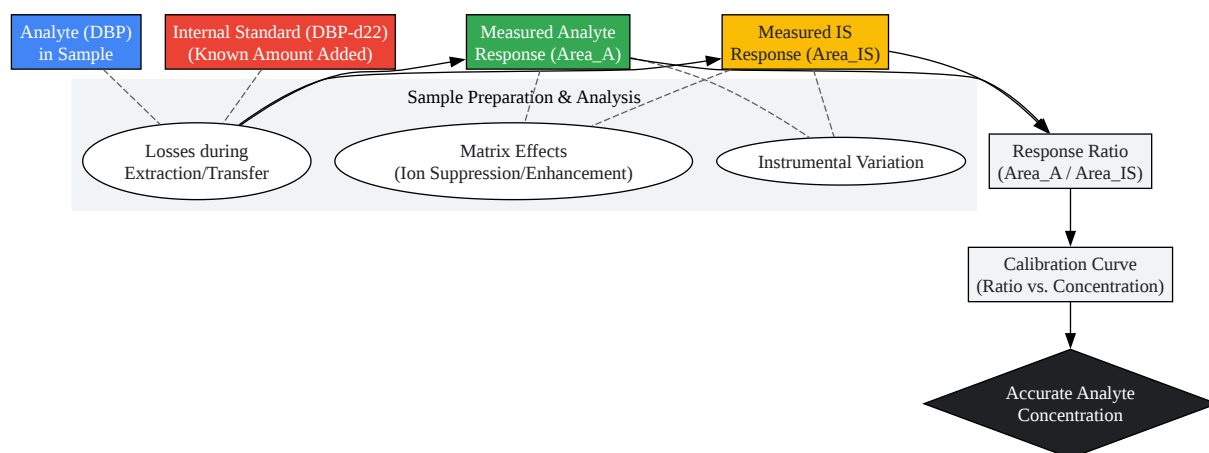
Visualizing Analytical Workflows

The following diagrams, generated using the DOT language, illustrate the experimental workflows and the logic of using an internal standard.



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Caption: Workflow for Dibutyl Phthalate analysis using GC-MS with an internal standard.



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Caption: Logical diagram illustrating the principle of internal standard calibration.

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